

Safe handling and storage procedures for 2,5-dichlorohexane

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Compound of Interest

Compound Name: 2,5-Dichlorohexane

Cat. No.: B082283

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **2,5-dichlorohexane** (CAS: 13275-18-8) is not readily available in public databases. The following guide is based on general safety principles for halogenated hydrocarbons and detailed information on the structurally similar compound, 2,5-dichloro-2,5-dimethylhexane (CAS: 6223-78-5). This information is provided for illustrative purposes and to highlight potential hazards. Always consult a certified Safety Data Sheet for the specific compound you are using and conduct a thorough risk assessment before beginning any experimental work.

General Safety Precautions for Halogenated Hydrocarbons

Halogenated hydrocarbons are a class of compounds that can pose significant health risks.^[1] Long-term exposure to many chlorinated hydrocarbons can lead to liver and kidney toxicity.^[1] Skin contact may cause defatting and dermatitis.^[1] It is crucial to handle these chemicals with appropriate safety measures.

Key principles for safe handling include:

- **Engineering Controls:** Whenever possible, use less hazardous substitutes.^[1] All work involving halogenated hydrocarbons should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[1]

- Personal Protective Equipment (PPE): Appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat, must be worn.[1][2]
- Storage: Store in tightly closed containers in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[2]
- Spill Management: Have a spill kit readily available. Small spills may be absorbed with inert materials like vermiculite or sand.[3]

Physical and Chemical Properties of 2,5-Dichlorohexane

Property	Value
Molecular Formula	C6H12Cl2
Molecular Weight	155.06 g/mol
CAS Number	13275-18-8

Frequently Asked Questions (FAQs)

Note: The following FAQs are based on data for 2,5-dichloro-2,5-dimethylhexane and should be considered as potential guidance only.

Q1: What are the primary hazards associated with handling this type of compound?

A1: Based on its analogue, 2,5-dichloro-2,5-dimethylhexane, the primary hazards are:

- Skin Irritation (H315): Causes skin irritation.
- Serious Eye Irritation (H319): Causes serious eye irritation.
- Respiratory Irritation (H335): May cause respiratory irritation.

Q2: What personal protective equipment (PPE) is required for handling this substance?

A2: To minimize exposure, the following PPE is recommended:

- **Eye/Face Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile).
- **Skin and Body Protection:** A lab coat and, for larger quantities, additional protective clothing may be necessary.
- **Respiratory Protection:** Work should be conducted in a fume hood. If ventilation is inadequate, a NIOSH-approved respirator may be required.

Q3: How should I properly store this chemical?

A3: Store the chemical in a tightly sealed container in a cool, dry, and well-ventilated place. Keep it away from heat sources and incompatible materials, such as strong oxidizing agents.

Q4: What should I do in case of accidental skin or eye contact?

A4:

- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.

Q5: How should I dispose of waste containing this chemical?

A5: Dispose of chemical waste in accordance with all local, state, and federal regulations. Do not pour it down the drain. Collect it in a designated, properly labeled waste container.

Troubleshooting Guide

Note: This guide is based on data for 2,5-dichloro-2,5-dimethylhexane and is for illustrative purposes.

Issue	Potential Cause	Troubleshooting Steps
Mild respiratory irritation (coughing, sneezing) during handling.	Inadequate ventilation, leading to vapor inhalation.	1. Immediately move to an area with fresh air. 2. Ensure all subsequent work is performed in a certified chemical fume hood. 3. If symptoms persist, seek medical advice.
Skin redness or irritation after handling.	Accidental skin contact with the chemical.	1. Wash the affected area thoroughly with soap and water. 2. Apply a soothing lotion if necessary. 3. If irritation worsens or persists, seek medical attention. [3]
Small spill on the lab bench.	Improper handling or a leaking container.	1. Alert others in the area. 2. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). 3. Collect the absorbed material into a sealed container for proper waste disposal. [3]

Experimental Protocols

Detailed Protocol: General Reaction Setup Involving a Halogenated Hydrocarbon

This protocol outlines the general steps for setting up a chemical reaction using a halogenated hydrocarbon like **2,5-dichlorohexane**, emphasizing safety procedures.

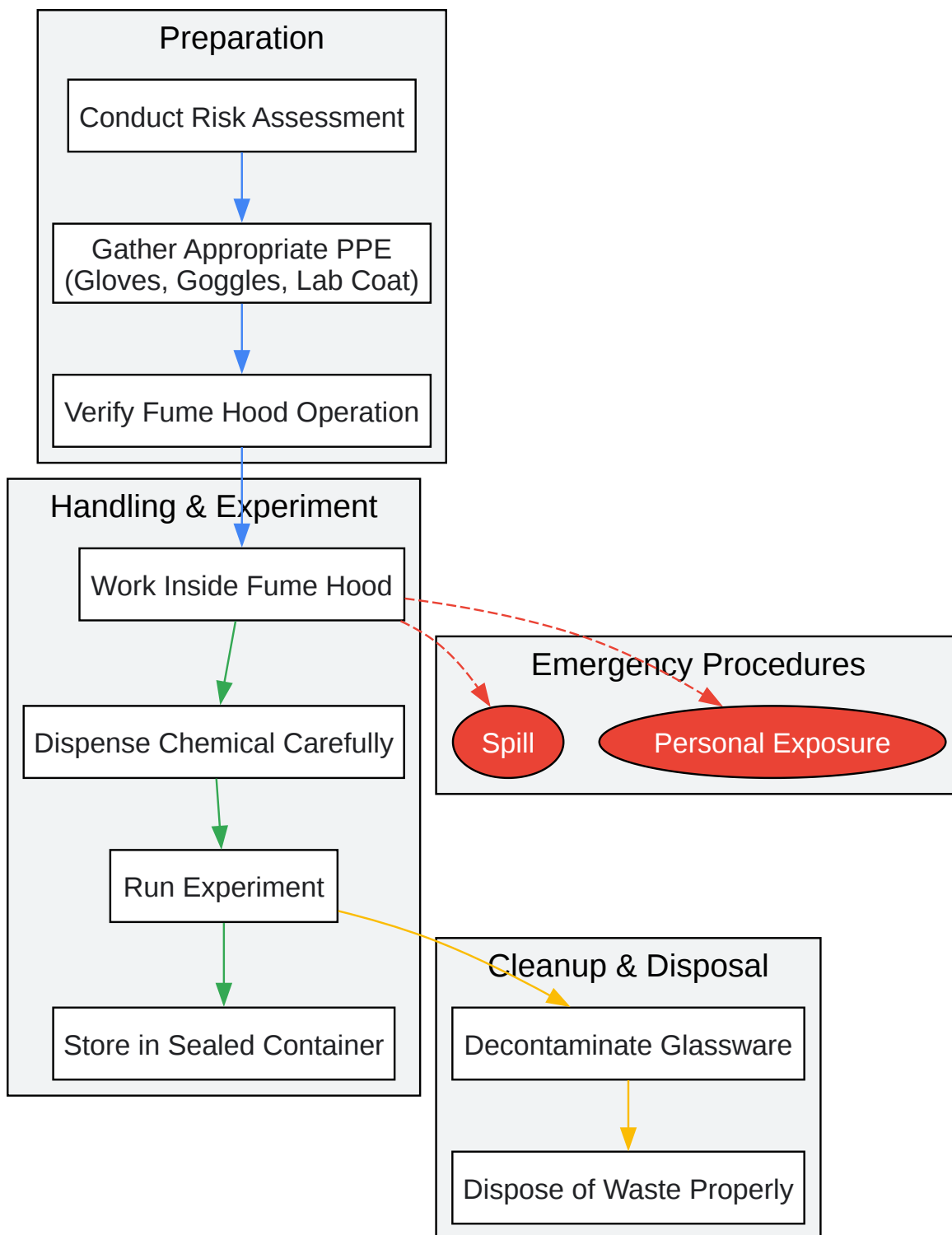
- Risk Assessment and Preparation:
 - Conduct a thorough risk assessment for all chemicals and procedures involved.

- Ensure a chemical fume hood is available and functioning correctly.
- Verify that an emergency shower and eyewash station are accessible.[\[2\]](#)
- Assemble all necessary PPE (nitrile gloves, safety goggles, lab coat).
- Reagent Handling and Dispensing:
 - Before opening the primary container, ensure you are inside the fume hood.
 - Carefully uncap the **2,5-dichlorohexane** container.
 - Using a clean, dry pipette or syringe, measure the required volume of the liquid.
 - Dispense the chemical slowly and carefully into the reaction vessel to avoid splashing.
 - Immediately and securely recap the **2,5-dichlorohexane** container.
- Reaction Setup:
 - Assemble the reaction apparatus (e.g., round-bottom flask, condenser) within the fume hood.
 - Ensure all joints are properly sealed.
 - If heating is required, use a controlled heating source like a heating mantle connected to a temperature controller.
- Post-Reaction Workup:
 - Allow the reaction mixture to cool to room temperature before handling.
 - Quench the reaction carefully, following the specific procedure for your experiment.
 - Transfer the reaction mixture to a separatory funnel for extraction if required, ensuring the funnel is properly vented.
- Waste Disposal:

- Collect all liquid waste containing the halogenated hydrocarbon in a designated, labeled hazardous waste container.
- Rinse any contaminated glassware with a small amount of an appropriate solvent (e.g., acetone) and collect the rinsate in the hazardous waste container.

Visualizations

Workflow for Safe Handling of 2,5-Dichlorohexane

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **2,5-dichlorohexane**.

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